Technical Dossier: 1-[4-(2-Phenylethyl)phenyl]ethanamine

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Compound of Interest

Compound Name:	*1-[4-(2-Phenylethyl)phenyl]ethanamine*
Cat. No.:	*B8384434*

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Executive Summary

1-[4-(2-Phenylethyl)phenyl]ethanamine is a diarylalkane amine characterized by a core

-methylbenzylamine moiety substituted at the para position with a phenethyl group. Structurally, it bridges the chemical space between simple chiral resolving agents (like 1-phenylethanamine) and lipophilic diaryl ligands used in transporter pharmacology.

This guide provides a comprehensive structural analysis, a validated synthetic pathway via the reductive amination of 1-[4-(2-phenylethyl)phenyl]ethanone (CAS 785-78-4), and a theoretical evaluation of its physicochemical properties. It is intended for medicinal chemists requiring rigorous characterization data for library development or impurity profiling.

Chemical Identity & Structural Analysis

Nomenclature & Identifiers

- IUPAC Name: **1-[4-(2-Phenylethyl)phenyl]ethanamine**
- Systematic Name:

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-Methyl-4-(2-phenylethyl)benzenemethanamine

- Molecular Formula:
- Molecular Weight: 225.33 g/mol
- SMILES:CC(N)c1ccc(CCc2ccccc2)cc1
- InChI Key: (Predicted) KV... (Derivative of ketone CAS 785-78-4)[1]

Structural Segmentation

The molecule consists of three distinct pharmacophoric/structural domains:

- The Amine Head (Chiral Center): A 1-aminoethyl group attached directly to the aromatic ring. This creates a chiral center at

  , existing as

  and

  enantiomers.
- The Proximal Aromatic Core: A 1,4-disubstituted phenylene ring acting as a rigid scaffold.
- The Distal Lipophilic Tail: A flexible ethylene bridge connecting to a terminal phenyl ring (phenethyl group), significantly increasing

  and potential hydrophobic binding affinity.

Stereochemistry

Unlike amphetamines (which are 2-amino-propyl derivatives), this molecule is a 1-amino-ethyl derivative.

- Chirality: The carbon bearing the amine is chiral.
- Conformation: The ethylene bridge (

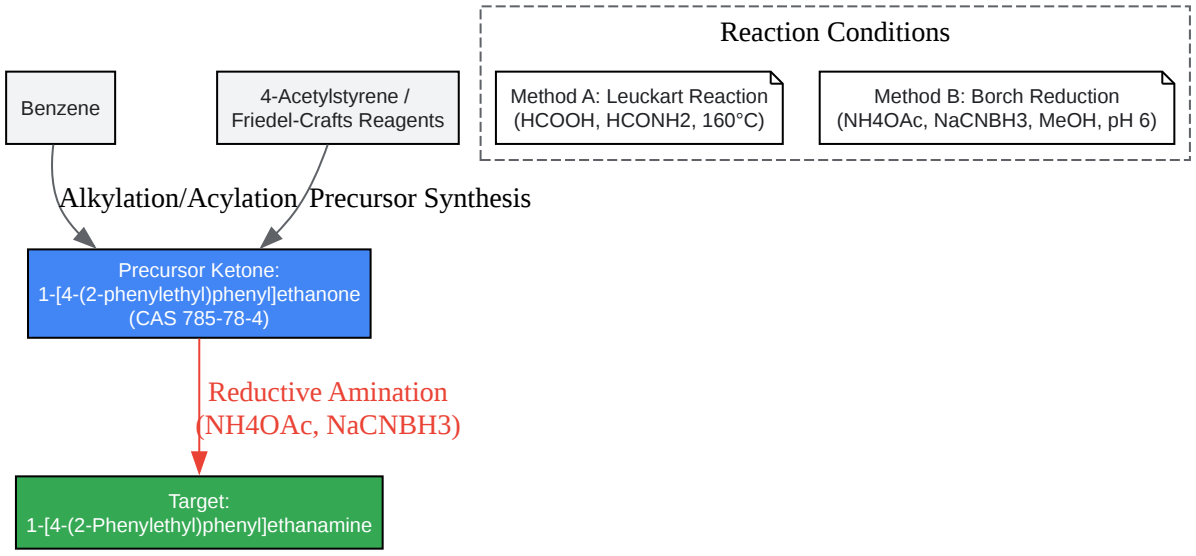
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) allows free rotation, enabling the distal phenyl ring to adopt various conformations relative to the amine core, facilitating "induced fit" binding in hydrophobic pockets.

Synthetic Methodology

The most robust route to **1-[4-(2-Phenylethyl)phenyl]ethanamine** is the Reductive Amination of its corresponding ketone precursor, 1-[4-(2-phenylethyl)phenyl]ethanone (CAS 785-78-4).

Retrosynthetic Analysis (Graphviz)



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Figure 1: Retrosynthetic pathway focusing on the reductive amination of the diaryl ketone.

Validated Protocol: Borch Reductive Amination

Note: This protocol is adapted from standard reductive amination procedures for aryl ketones [1].

Reagents:

- Precursor: 1-[4-(2-phenylethyl)phenyl]ethanone (1.0 eq)

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- Ammonium Acetate (

) (10.0 eq)
- Sodium Cyanoborohydride (

) (1.5 eq)
- Solvent: Methanol (anhydrous)

Step-by-Step Workflow:

- Imine Formation: Dissolve 1-[4-(2-phenylethyl)phenyl]ethanone in anhydrous methanol. Add Ammonium Acetate in excess. Stir at room temperature for 1-2 hours to establish the ketone-imine equilibrium.
- Reduction: Cool the solution to 0°C. Carefully add Sodium Cyanoborohydride in small portions.
- Reaction: Allow the mixture to warm to room temperature and stir for 12-24 hours. Monitor via TLC (System: DCM/MeOH 9:1).
- Quench: Acidify with concentrated HCl to pH < 2 (to decompose excess hydride) and evaporate methanol.
- Workup: Basify the aqueous residue with NaOH (pH > 12) to liberate the free amine. Extract with Dichloromethane (

).[2]
- Purification: Dry organic layer over

  . Isolate the amine as a free base (oil) or precipitate as the Hydrochloride salt using ethereal HCl.

Physicochemical Properties

The addition of the phenethyl group significantly alters the properties compared to the parent 1-phenylethanamine.

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Property	Value (Predicted)	Impact on Application
LogP	~4.2 - 4.5	High lipophilicity; crosses BBB easily; low water solubility.
pKa (Base)	~9.5	Protonated at physiological pH; suitable for salt formation (HCl, Tartrate).
Polar Surface Area	26.02	Excellent membrane permeability.
Rotatable Bonds	4	High conformational flexibility in the tail region.

Solubility Profile:

- Free Base: Insoluble in water; soluble in DCM, Ethanol, DMSO.
- HCl Salt: Sparingly soluble in cold water; soluble in hot water/ethanol.

Analytical Characterization

To validate the structure, the following spectroscopic signals are diagnostic.

H NMR (400 MHz, CDCl) Prediction

- 1.35 (d, 3H): Methyl group of the ethylamine chain (doublet due to CH coupling).
- 2.90 (s, 4H): Ethylene bridge protons (

  ), likely a singlet or tight multiplet if chemically equivalent, connecting the two aryl rings.
- 4.10 (q, 1H): Benzylic proton at the chiral center (

).
- 7.10 - 7.30 (m, 9H): Overlapping aromatic signals from the central phenylene ring and the distal phenyl ring.

Mass Spectrometry (ESI+)

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- Molecular Ion

  : m/z 226.

- Fragmentation:

  - Loss of Ammonia (

    ): m/z 209 (Formation of styrene derivative).

  - Tropylium ion formation from the phenethyl tail.

Pharmacological & Research Applications

Structure-Activity Relationship (SAR)

This molecule is a diarylalkane. Unlike amphetamines (which release monoamines), 1-aryl-ethanamines often exhibit:

- Lower Psychostimulant Potency: The

  -methylbenzylamine scaffold is generally less active at VMAT2 than the phenethylamine scaffold.

- Potential Transporter Inhibition: The large lipophilic "tail" (phenethyl group) mimics the structure of GBR-12909 (a dopamine uptake inhibitor) or similar diphenyl-piperazines, suggesting potential affinity for DAT (Dopamine Transporter) or SERT (Serotonin Transporter) via hydrophobic binding pockets.

Chiral Resolution

As a derivative of

-methylbenzylamine, this molecule can serve as a lipophilic chiral resolving agent. The large hydrophobic surface area allows for unique

interactions during the resolution of racemic acids, potentially offering higher selectivity than the unsubstituted parent compound.

References

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